

In-Depth Technical Guide: 1-(1,1-difluoroethyl)-4-nitrobenzene

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Compound of Interest

Compound Name: 1-(1,1-Difluoroethyl)-4-nitrobenzene

Cat. No.: B1315340

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **1-(1,1-difluoroethyl)-4-nitrobenzene**, with a central focus on the determination of its molecular weight. This document also outlines general experimental methodologies relevant to the synthesis and characterization of related nitroaromatic compounds and discusses the broader context of their biological implications.

Core Physicochemical Data

The fundamental identifying characteristic of a chemical compound is its molecular weight, derived from its molecular formula and the atomic weights of its constituent elements.

Molecular Formula and Structure

The molecular formula for **1-(1,1-difluoroethyl)-4-nitrobenzene** is C₈H₇F₂NO₂.^[1] The structure consists of a benzene ring substituted with a 1,1-difluoroethyl group and a nitro group at positions 1 and 4, respectively.

Tabulated Atomic and Molecular Weight Data

The molecular weight is calculated using the standard atomic weights of the elements present in the compound. The following table summarizes the necessary atomic weights and the final calculated molecular weight of **1-(1,1-difluoroethyl)-4-nitrobenzene**.

Element (Symbol)	Atomic Weight (g/mol)	Count in Molecule	Total Weight Contribution (g/mol)
Carbon (C)	12.011	8	96.088
Hydrogen (H)	1.008	7	7.056
Fluorine (F)	18.998	2	37.996
Nitrogen (N)	14.007	1	14.007
Oxygen (O)	15.999	2	31.998
Molecular Weight	187.145		

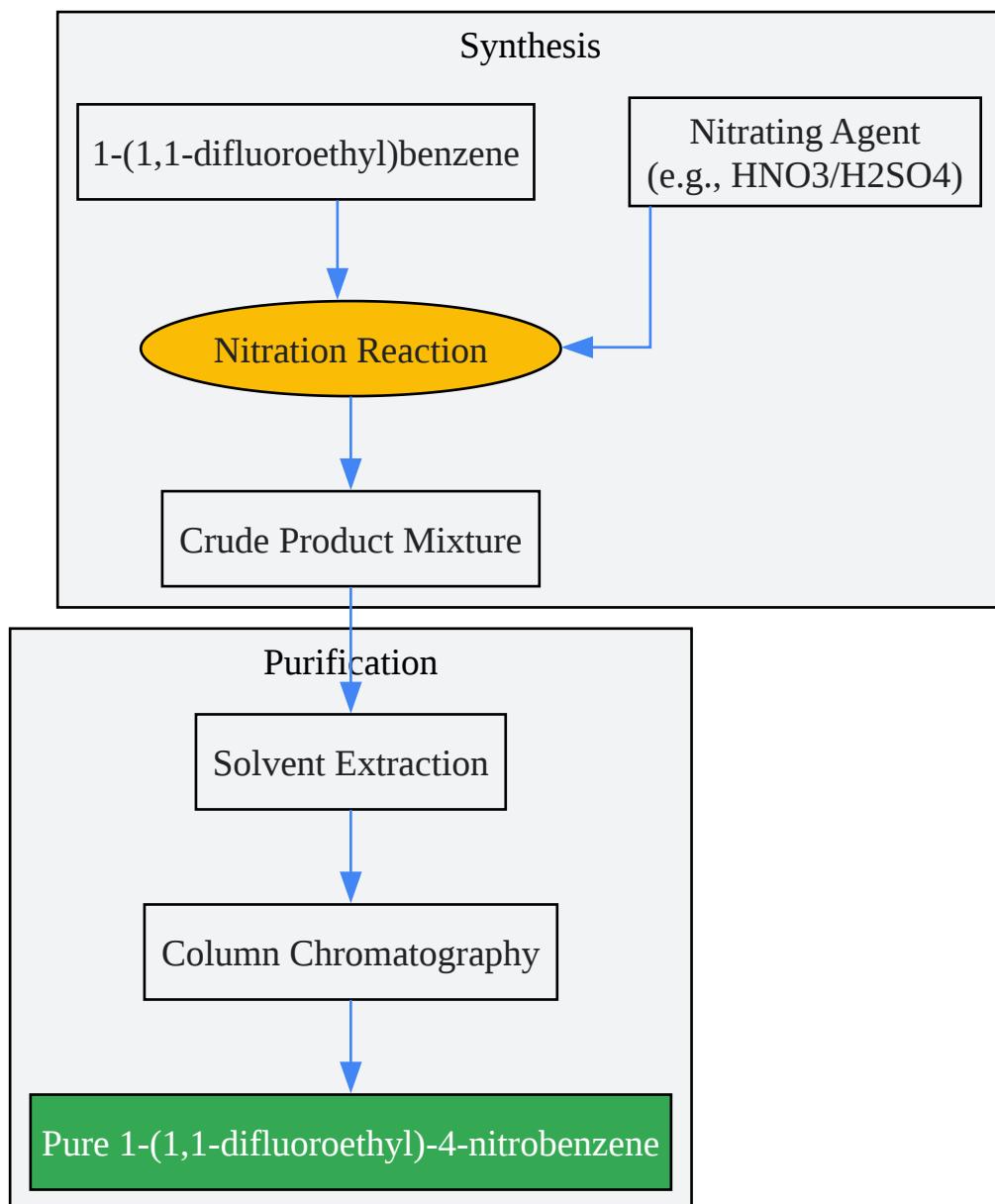
Note: Atomic weights are based on standard IUPAC values and may vary slightly based on isotopic composition.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and characterization of **1-(1,1-difluoroethyl)-4-nitrobenzene** are not readily available in public literature, general methods for the synthesis of fluorinated nitroaromatic compounds can be adapted. The following represents a generalized workflow for synthesis and characterization.

General Synthesis Workflow

The synthesis of nitroaromatic compounds often involves nitration of a suitable precursor. For a compound like **1-(1,1-difluoroethyl)-4-nitrobenzene**, a plausible synthetic route could involve the nitration of 1-(1,1-difluoroethyl)benzene.

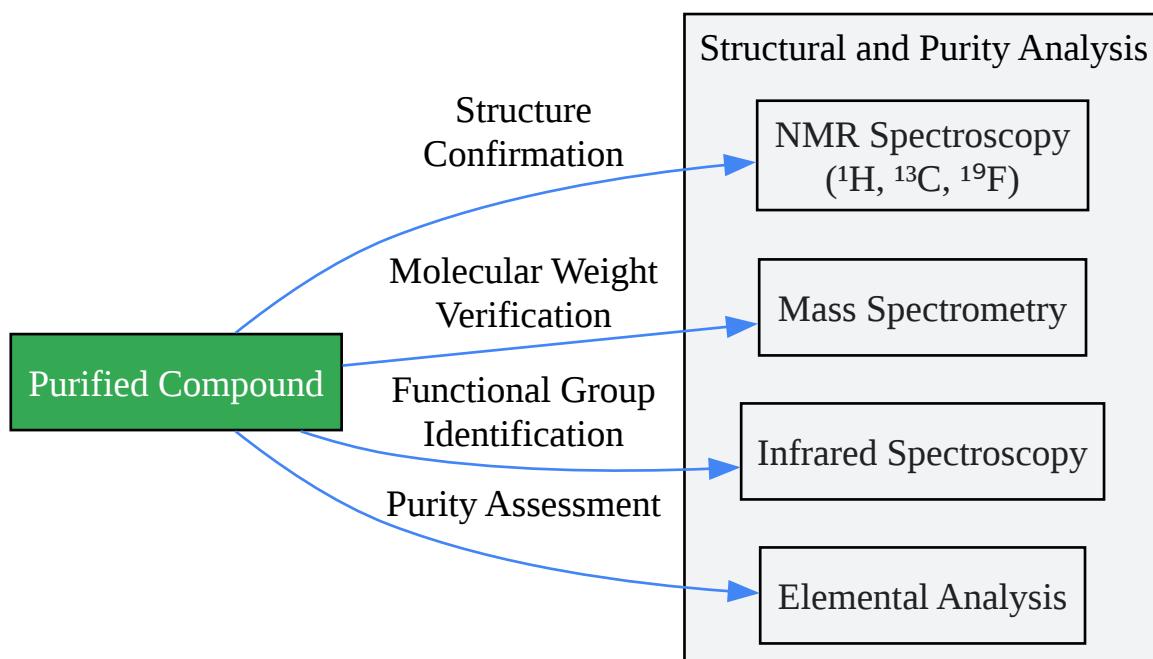


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A generalized workflow for the synthesis and purification of a nitroaromatic compound.

Characterization Methods

Following synthesis and purification, the identity and purity of the compound would be confirmed using a suite of analytical techniques.



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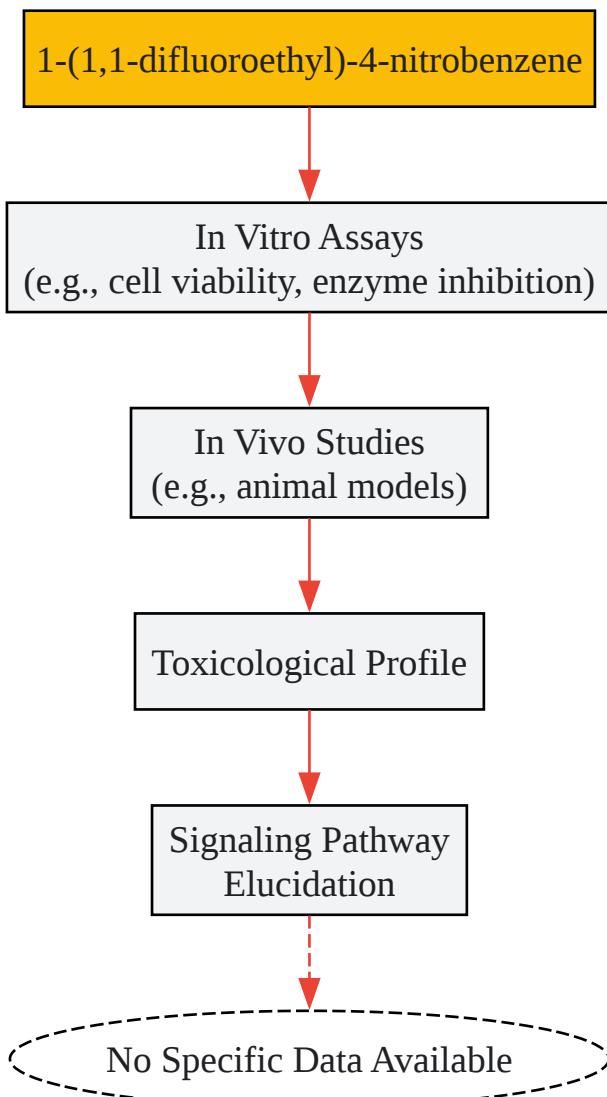
Standard analytical techniques for the characterization of an organic compound.

Biological Activity and Signaling Pathways

Specific studies on the biological activity or interaction with signaling pathways of **1-(1,1-difluoroethyl)-4-nitrobenzene** are not prominent in the available scientific literature. However, the broader class of nitroaromatic compounds, including nitrobenzene, is known for its potential biological effects, which are generally associated with toxicity.

Nitroaromatic compounds can be metabolized in biological systems, and their intermediates can be reactive. While no specific signaling pathway has been identified for **1-(1,1-difluoroethyl)-4-nitrobenzene**, the general toxicological profile of nitrobenzenes suggests that they are of interest in toxicology and environmental science.^[2] Some nitro-containing compounds do have therapeutic applications, acting as antibacterial agents or in other medicinal roles.^[3]

The following diagram illustrates a generalized logical relationship concerning the assessment of biological activity for a novel chemical entity.



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A logical flow for investigating the biological impact of a chemical compound.

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